

Essential Safety and Operational Guide for Handling 5-Methyl-3-heptanone

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Compound of Interest

Compound Name: 5-Methyl-3-heptanone

Cat. No.: B146453

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for the safe handling of **5-Methyl-3-heptanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identifier:

- Name: **5-Methyl-3-heptanone**
- Synonyms: Ethyl amyl ketone, Amyl ethyl ketone
- CAS Number: 541-85-5

Primary Hazards: **5-Methyl-3-heptanone** is a flammable liquid and vapor that can cause serious eye irritation and may cause respiratory irritation.^{[1][2][3]} It is harmful if inhaled and can be absorbed through the skin.^[4] The vapor is heavier than air and may travel to an ignition source.^[4]

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure and ensure safety. The following table summarizes the required PPE for handling **5-Methyl-3-heptanone**.

Protection Type	Required Equipment	Specifications and Remarks
Eye Protection	Safety glasses with side-shields or goggles	Must be worn at all times in the laboratory. ^[4] A face shield may be required for splash hazards.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Inspect gloves for tears or holes before each use. The substance defats the skin, which may cause dryness or cracking. ^[4]
Lab coat	A flame-retardant lab coat is recommended.	
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation (fume hood)	For concentrations up to 100 ppm, an air-purifying respirator with an organic vapor cartridge is recommended. ^[5] A full-face respirator may be necessary for higher concentrations or in case of spills. ^[6]

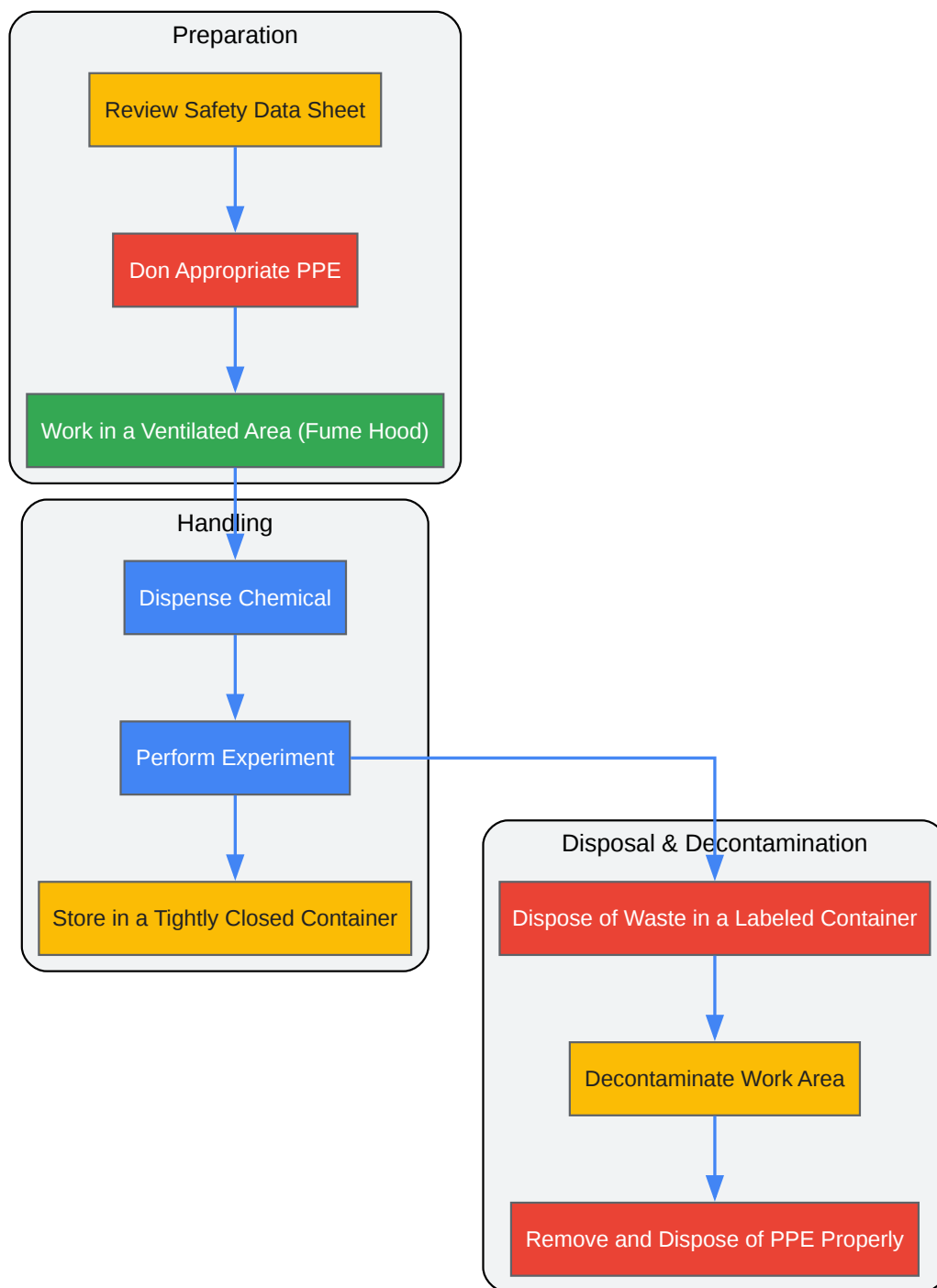
Quantitative Safety Data

The following table provides key quantitative safety data for **5-Methyl-3-heptanone**.

Parameter	Value	Source
Flash Point	43°C (109.4°F) - closed cup	[4] [7]
Boiling Point	157-162°C (315-324°F)	[4] [7]
Vapor Pressure	2.4 hPa at 20°C (68°F)	[1]
NIOSH REL (TWA)	25 ppm (130 mg/m ³)	[5]
OSHA PEL (TWA)	25 ppm (130 mg/m ³)	[5]
EU-OEL (TWA)	10 ppm (53 mg/m ³)	[4]
EU-OEL (STEL)	20 ppm (107 mg/m ³)	[4]
Lower Explosion Limit	0.9% (v/v)	[1] [7]
Upper Explosion Limit	48% (v/v)	[1] [7]

Standard Operating Procedure for Handling 5-Methyl-3-heptanone

The following diagram outlines the standard workflow for the safe handling of **5-Methyl-3-heptanone**, from preparation to disposal.



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Safe handling workflow for **5-Methyl-3-heptanone**.

Experimental Protocols

General Handling and Storage:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[1]
- Keep the chemical away from heat, sparks, open flames, and other ignition sources.[1][3]
- Use non-sparking tools and take precautionary measures against static discharge.[3][8]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][4]
- Ground and bond containers when transferring material.[3]

Spill Response:

- Evacuate the area and remove all ignition sources.[4][9]
- Ventilate the area of the spill.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material such as sand, earth, or vermiculite.[1][4] Do not use combustible materials like sawdust.
- Collect the absorbed material into a labeled, sealed container for disposal.[4]

First Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[4][9]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek medical attention.[1]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[4] Seek immediate medical attention.[4]

Disposal Plan

- Dispose of **5-Methyl-3-heptanone** and any contaminated materials in accordance with local, state, and federal regulations.
- Waste should be collected in a designated, labeled, and sealed container for flammable organic waste.[3]
- Do not dispose of the chemical down the drain.[4]
- Contaminated PPE should be disposed of as hazardous waste.

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